

2-Fluoroisonicotinonitrile CAS number 3939-14-8 properties

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Compound of Interest

Compound Name: 2-Fluoroisonicotinonitrile

Cat. No.: B1313781

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An In-depth Technical Guide to **2-Fluoroisonicotinonitrile** (CAS: 3939-14-8)

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Fluoroisonicotinonitrile, also known as 4-cyano-2-fluoropyridine, is a fluorinated pyridine derivative with significant applications as a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]} Its unique electronic properties, stemming from the presence of both a nitrile and a fluorine substituent on the pyridine ring, make it a versatile building block in medicinal chemistry and materials science. This document provides a comprehensive overview of its physicochemical properties, spectroscopic data, a detailed synthesis protocol, and its applications in research and development.

Physicochemical Properties

The fundamental physical and chemical characteristics of **2-Fluoroisonicotinonitrile** are summarized in the table below. These properties are crucial for its handling, storage, and application in various chemical reactions.

Property	Value	Source
CAS Number	3939-14-8	[1] [3]
Molecular Formula	C ₆ H ₃ FN ₂	[1] [3]
Molecular Weight	122.10 g/mol	[1] [2]
Appearance	White to almost white powder or lump	[1] [4]
Melting Point	29-34 °C	[1] [2]
Boiling Point	204.9 ± 20.0 °C (Predicted)	[1] [2]
Density	1.24 ± 0.1 g/cm ³ (Predicted)	[1] [2]
Flash Point	82 °C	[1] [2]
Water Solubility	Insoluble	[1] [2]
pKa	-3.79 ± 0.10 (Predicted)	[1]
Storage Temperature	Room Temperature, Keep in dark place, Sealed in dry	[1] [2]

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and purity assessment of **2-Fluoroisonicotinonitrile**. The following data has been reported:

Spectroscopy	Data	Source
Mass Spectrometry (MS)	m/z 123.1 ([M+H] ⁺)	[2]
¹ H NMR (400 MHz, CDCl ₃)	δ 8.43 (d, 1H, J = 5.2 Hz), 7.45 (m, 1H), 7.22 (m, 1H)	[2]

Experimental Protocols

Synthesis of 2-Fluoroisonicotinonitrile from 2-Chloro-4-cyanopyridine

This protocol describes a nucleophilic aromatic substitution reaction to replace the chlorine atom with fluorine.

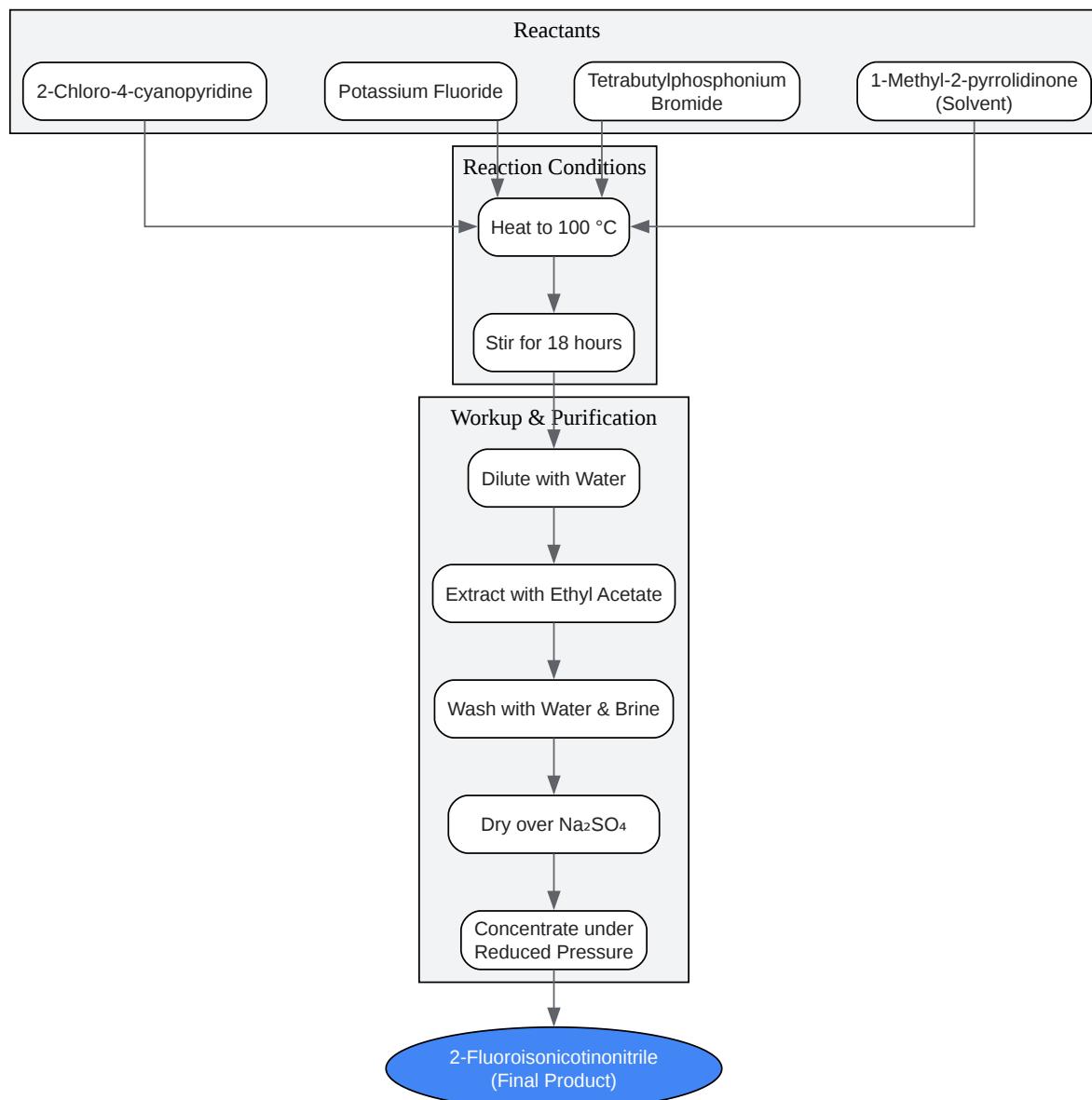
Materials:

- 2-Chloro-4-cyanopyridine (6.0 g, 43.5 mmol)
- Potassium fluoride (7.56 g, 130.3 mmol)
- Tetrabutylphosphonium bromide (14.8 g, 43.7 mmol)
- 1-Methyl-2-pyrrolidinone (20 mL)
- Ethyl acetate (EtOAc)
- Water
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- In a suitable reaction vessel, dissolve 2-chloro-4-cyanopyridine, potassium fluoride, and tetrabutylphosphonium bromide in 1-methyl-2-pyrrolidinone.[\[2\]](#)
- Heat the reaction mixture to 100 °C and maintain this temperature for 18 hours with stirring.[\[2\]](#)
- After the reaction is complete, cool the mixture to room temperature.
- Dilute the reaction mixture with water and perform an extraction with ethyl acetate.
- Wash the organic phase sequentially with water and brine.[\[2\]](#)

- Dry the organic phase over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure to yield the crude product.
- The resulting product is 4-cyano-2-fluoropyridine (2.3 g, 43% yield).[\[2\]](#)

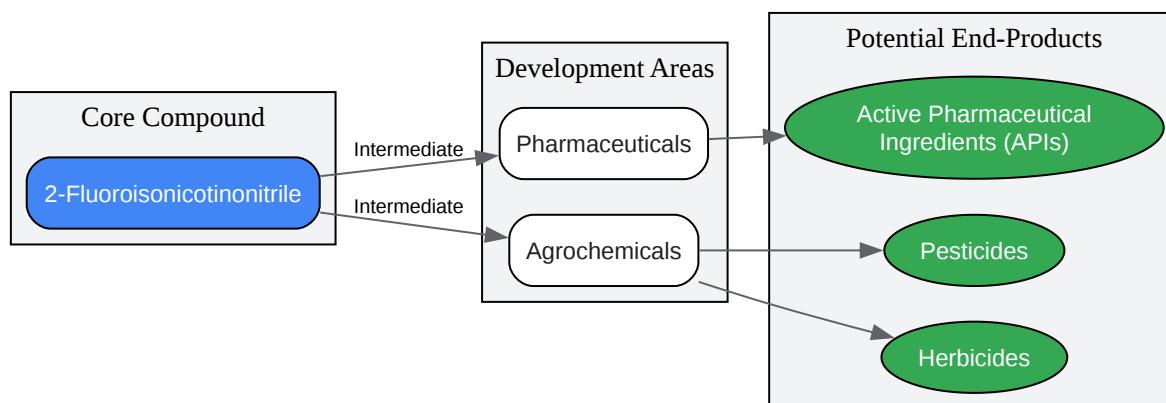
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Caption: Synthesis workflow for **2-Fluoroisonicotinonitrile**.

Applications in Research and Drug Development

2-Fluoroisonicotinonitrile serves as a crucial building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.[1][2] The presence of the fluorine atom can enhance metabolic stability, binding affinity, and bioavailability of the final active compounds. The nitrile group offers a versatile handle for further chemical transformations.

While specific signaling pathways involving this compound are not extensively documented in the public domain, its derivatives are of great interest. For instance, nicotinonitrile and 2-oxonicotinonitrile derivatives have been investigated for their potential antiviral and antibacterial activities.[5][6][7]



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Caption: Role of **2-Fluoroisonicotinonitrile** in chemical synthesis.

Safety Information

2-Fluoroisonicotinonitrile is classified as a hazardous substance and should be handled with appropriate safety precautions in a laboratory setting.

- Hazard Statements: H302+H312+H332 (Harmful if swallowed, in contact with skin or if inhaled), H315 (Causes skin irritation), H318 (Causes serious eye damage), H335 (May

cause respiratory irritation).[1]

- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P301+P312 (IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[1]
- Personal Protective Equipment (PPE): Safety glasses, lab coat, and nitrile gloves are recommended.[4] Use a dust respirator if necessary.[4]

Conclusion

2-Fluoroisonicotinonitrile (CAS 3939-14-8) is a valuable and versatile chemical intermediate. Its well-defined physicochemical properties and established synthesis route make it readily accessible for researchers. The strategic placement of the fluoro and cyano groups on the pyridine scaffold provides a platform for the development of novel compounds with potential applications in medicine and agriculture. Proper handling and adherence to safety protocols are essential when working with this compound.

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